

Technical Support Center: Minimizing Off-Target Drift of Tiafenacil

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Compound of Interest

Compound Name: *Tiafenacil*

Cat. No.: *B1428544*

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This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with the herbicide **tiafenacil**. The information is designed to help minimize off-target drift during field experiments.

Frequently Asked Questions (FAQs)

1. What is **tiafenacil** and what is its mode of action?

Tiafenacil is a non-selective, contact herbicide belonging to the pyrimidinedione chemical class.^[1] It is used for the pre-plant and pre-emergence burndown control of annual grasses and broadleaf weeds. **Tiafenacil**'s mode of action is the inhibition of the protoporphyrinogen oxidase (PPO) enzyme.^{[1][2]} This inhibition leads to the accumulation of protoporphyrin IX, which, in the presence of light, generates highly reactive singlet oxygen. This results in rapid membrane breakdown and the destruction of plant cells.

2. What is off-target herbicide drift and what are the primary causes?

Off-target herbicide drift is the physical movement of a herbicide through the air from the application site to any unintended location. This can occur as particle drift, where small spray droplets are carried by wind, or vapor drift, where the herbicide evaporates and moves as a gas. Key factors influencing drift include:

- **Wind Speed and Direction:** High wind speeds are a primary cause of drift. It is crucial to spray in low wind conditions and ensure the wind is blowing away from sensitive areas.
- **Nozzle Type and Pressure:** The choice of nozzle and the application pressure directly impact droplet size. Higher pressures and nozzles that produce fine droplets increase the risk of drift.
- **Boom Height:** The higher the spray boom is from the target, the longer the droplets are in the air and the more susceptible they are to wind.
- **Temperature and Humidity:** High temperatures and low humidity can cause spray droplets to evaporate, making them smaller, lighter, and more prone to drift. Applications should ideally be made when temperatures are below 80°F.
- **Temperature Inversions:** This atmospheric condition, where a layer of warm air traps cooler air near the ground, can lead to the long-distance drift of a concentrated cloud of small spray droplets. Spraying during a temperature inversion should be avoided.

3. How can I minimize **tiafenacil** drift in my field experiments?

Minimizing off-target drift requires a multi-faceted approach focusing on equipment, application technique, and environmental conditions. Key strategies include:

- **Select Appropriate Nozzles:** Use drift-reducing nozzles, such as air induction nozzles, which produce larger, coarser droplets that are less likely to drift.
- **Manage Application Pressure:** Operate at lower pressures (e.g., 15 to 30 psi) to produce larger droplets.
- **Optimize Boom Height:** Keep the spray boom as low as possible to the target canopy while maintaining uniform coverage.
- **Monitor Weather Conditions:** Do not spray in windy conditions (generally, winds above 10 mph are risky). Avoid spraying during temperature inversions, which are common in the early morning or late evening.

- Use Buffer Zones: Establish a downwind buffer zone between the treated area and any sensitive, non-target plants. Regulatory assessments for **tiafenacil** have recommended a 1-meter spray buffer zone to protect aquatic organisms.
- Consider Adjuvants: Drift control adjuvants can be added to the spray tank to increase the viscosity of the spray solution, resulting in larger droplets.

4. What are the potential impacts of **tiafenacil** drift on non-target crops?

Recent studies have simulated **tiafenacil** drift by applying reduced rates to sensitive crops. The results indicate that even low concentrations can cause injury, although the severity and potential for recovery vary by crop.

- Soybean: Soybeans are highly sensitive to **tiafenacil**. Simulated drift rates as low as 1/64th of the labeled rate caused significant visual injury, height reduction, and yield loss.
- Corn: Corn can show initial injury from **tiafenacil** drift, but it appears to be more tolerant than soybeans. Studies have shown that corn can often recover from early-season exposure to reduced rates without a significant impact on growth and yield.
- Rice: Similar to corn, rice may exhibit initial visual injury after exposure to simulated **tiafenacil** drift, but the crop tends to recover, with no long-term negative impact on height or yield.

5. How do I troubleshoot and document a suspected case of **tiafenacil** drift?

If you suspect off-target drift has occurred, systematic documentation is crucial.

- Record Application Details: Document the date, time, herbicide used (including tank-mix partners), application rate, nozzle type, pressure, boom height, and sprayer speed.
- Document Weather Conditions: Record wind speed and direction, temperature, and humidity at the time of application.
- Map the Area: Create a diagram showing the treated field, surrounding non-target areas, and the location and pattern of any observed injury.

- **Photograph the Injury:** Take high-quality photos of the symptoms on affected plants. It is also helpful to photograph unaffected plants of the same species for comparison.
- **Consider Residue Analysis:** For definitive confirmation, plant and soil samples can be collected and sent to a laboratory for herbicide residue analysis. Note that herbicides can degrade quickly, so timely sampling is important.

Data on Non-Target Crop Sensitivity to Tiafenacil

The following tables summarize data from studies investigating the impact of reduced rates of **tiafenacil** on various crops, simulating different levels of off-target drift.

Table 1: Impact of Simulated **Tiafenacil** Drift on Soybean

Tiafenacil Rate (Fraction of Labeled Rate*)	Visual Injury at 4 Weeks After Treatment (%)	Height Reduction at 4 Weeks After Treatment (%)	Yield Reduction (%)
1/8x	67	53	53
1/16x	33	30	24
1/32x	14	13	5
1/64x	4	5	1

*Labeled rate basis for calculation was 24.64 g ai/ha.

Table 2: Impact of Simulated **Tiafenacil** Drift on Corn

Tiafenacil Rate (Fraction of Labeled Rate*)	Application Timing (Corn Growth Stage)	Visual Injury at 1 Week After Treatment (%)	Visual Injury at 4 Weeks After Treatment (%)	Impact on Yield
1/8x	2-leaf	31	1	No significant reduction
1/16x	2-leaf	21	0	No significant reduction
1/32x	2-leaf	13	0	No significant reduction
1/8x	4-leaf	22	0	No significant reduction
1/16x	4-leaf	14	0	No significant reduction
1/32x	4-leaf	8	0	No significant reduction

*Labeled rate basis for calculation was 24.64 g ai/ha.

Table 3: Impact of Simulated **Tiafenacil** Drift on Rice

Tiafenacil Rate (Fraction of Labeled Rate*)	Application Timing (Rice Growth Stage)	Visual Injury at 1 Week After Treatment (%)	Visual Injury at 2 Weeks After Treatment (%)	Impact on Yield
1/8x	1-leaf	50	13	No significant reduction
1/16x	1-leaf	35	8	No significant reduction
1/32x	1-leaf	23	5	No significant reduction
1/8x	3-leaf	20	No Injury	No significant reduction
1/16x	3-leaf	13	No Injury	No significant reduction
1/32x	3-leaf	8	No Injury	No significant reduction

*Labeled rate basis for calculation was 24.64 g ai/ha.

Experimental Protocols

Protocol for a Field Experiment to Minimize Off-Target Drift of **Tiafenacil**

This protocol outlines a methodology for applying **tiafenacil** in a field setting while implementing best practices to minimize off-target drift.

1. Site Selection and Preparation:

- Select a field site with a clearly defined target area.
- Identify and map sensitive areas downwind, including other research plots, sensitive crops, and water bodies.
- Establish a mandatory buffer zone of at least 1 meter, and preferably wider, between the application area and sensitive sites.

2. Equipment Setup and Calibration:

- Sprayer: Use a ground boom sprayer.
- Nozzles: Select and install air-induction or other drift-reduction nozzles designed to produce a "Coarse" or larger droplet size according to ASABE standards.
- Pressure: Calibrate the sprayer to operate at the lower end of the nozzle's recommended pressure range (e.g., 15-30 psi) to maximize droplet size.
- Boom Height: Adjust the boom height to the lowest possible setting that still provides uniform spray coverage, as recommended by the nozzle manufacturer.
- Calibration: Ensure the sprayer is accurately calibrated to deliver the intended spray volume per acre.

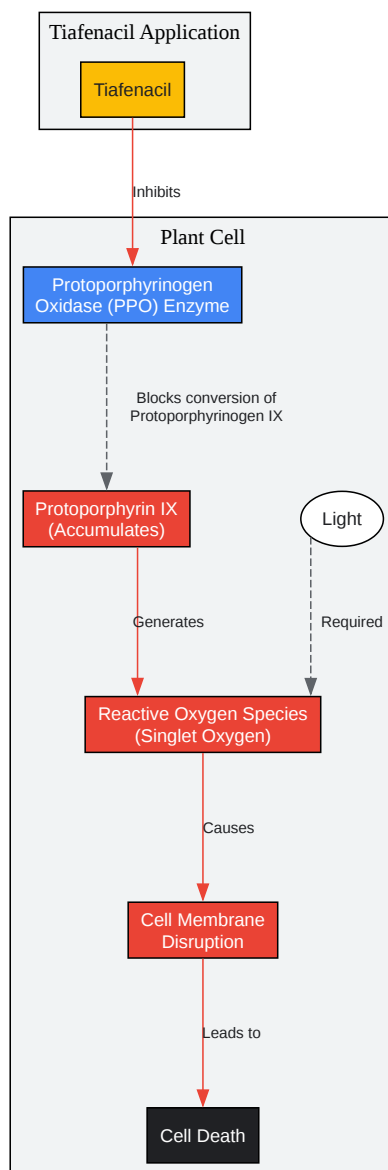
3. Application Procedure:

- Weather Monitoring: Before and during the application, continuously monitor weather conditions using a calibrated, on-site weather station or handheld device. Do not spray if:
 - Wind speeds exceed 10 mph.
 - A temperature inversion is present (test for an inversion by observing smoke or measuring temperatures at different heights).
 - Temperatures are above 80°F and humidity is low.
- Spray Mixture:
 - Prepare the **tiafenacil** solution according to the experimental design.
 - Consider adding a registered drift control adjuvant to the tank mix.
- Application:
 - Begin spraying on the downwind side of the field and proceed upwind.
 - Maintain a consistent and slow ground speed.
 - Turn off the sprayer during turns and when outside the designated spray area.

4. Post-Application and Decontamination:

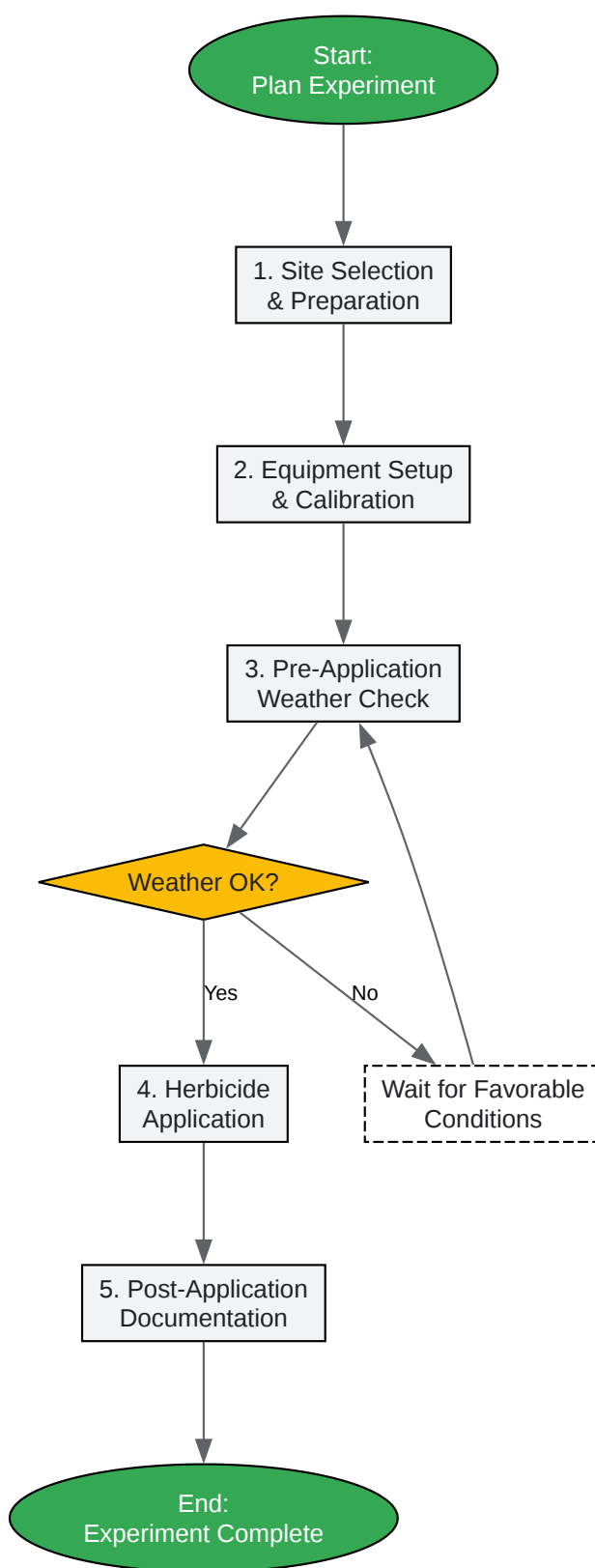
- Thoroughly clean the sprayer equipment after use to prevent contamination of subsequent applications.
- Document all application parameters, including weather conditions, equipment settings, and any deviations from the protocol.

Visualizations



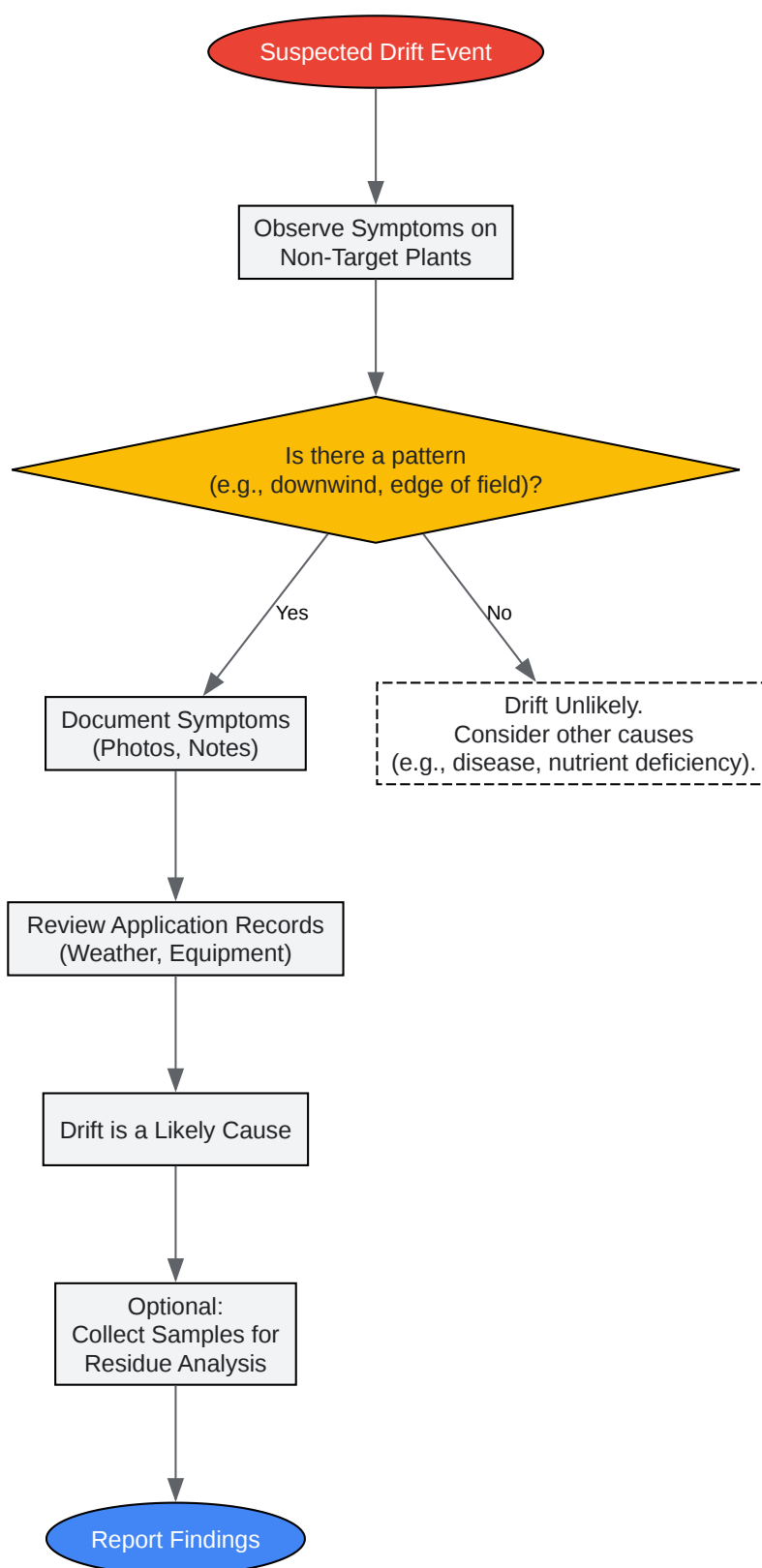
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Caption: **Tiafenacil**'s mode of action via PPO inhibition.



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Caption: Workflow for a low-drift field experiment.



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Caption: Troubleshooting decision tree for suspected drift.

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References

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